

# Essential Safety and Operational Protocols for Handling SRI-31142

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: SRI-31142

Cat. No.: B15616481

[Get Quote](#)

This document provides crucial safety and logistical information for the handling and disposal of **SRI-31142**, a potent, brain-penetrant allosteric inhibitor of the dopamine transporter (DAT). [1][2] Researchers, scientists, and drug development professionals should adhere to these guidelines to ensure personal safety and proper experimental conduct.

## Chemical and Physical Properties

A summary of the known quantitative data for **SRI-31142** is presented below. Due to the limited availability of a specific Safety Data Sheet (SDS), some data is not available (N/A).

Property	Value
Molecular Formula	C <sub>29</sub> H <sub>24</sub> N <sub>6</sub>
Molar Mass	456.54 g/mol
CAS Number	1940118-04-6
Ki for DAT	1.9 nM
Storage	Store at -20°C for up to 1 month or at -80°C for up to 6 months.

## Hazard Identification and Personal Protective Equipment (PPE)

While a specific hazard profile for **SRI-31142** is not fully established, its potent bioactivity as a dopamine transporter inhibitor necessitates cautious handling.[1][2] Assume the compound is harmful if swallowed, causes skin irritation, and may cause eye irritation.[3] The primary routes of exposure include inhalation, ingestion, and skin or eye contact.[3]

Recommended Personal Protective Equipment (PPE):

- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are mandatory. Always wash hands thoroughly with soap and water after handling.[3][4]
- **Eye and Face Protection:** Wear safety glasses with side shields or goggles to protect against splashes.[4]
- **Skin and Body Protection:** A standard laboratory coat must be worn. For procedures with a higher risk of spillage, consider additional protective clothing.[4]
- **Respiratory Protection:** Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation risk. If a fume hood is not available or if generating aerosols, a NIOSH/MSHA-approved respirator may be necessary.[4][5]

## Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for safely handling **SRI-31142** from receipt to disposal. Adherence to this workflow is critical for minimizing exposure risk.



[Click to download full resolution via product page](#)

**Caption:** Standard operating procedure for handling **SRI-31142**.

## Spill and Emergency Procedures

Spill: In the event of a spill, ensure the area is well-ventilated. For a powder spill, cover with a plastic sheet to prevent aerosolization before cleaning.[4] Use an inert absorbent material for liquid spills. All contaminated materials should be placed in a sealed container for proper disposal.

First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open.[3] Seek medical attention.
- Skin Contact: Wash the affected area thoroughly with soap and water. Remove contaminated clothing.[3]
- Inhalation: Move to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[3]
- Ingestion: Do not induce vomiting. Give one or two glasses of water to drink and get medical attention.[3]

## Disposal Plan

All waste materials containing **SRI-31142**, including empty containers, contaminated PPE, and experimental waste, must be treated as hazardous chemical waste. Dispose of this material in accordance with local, state, and federal regulations.[3] Do not dispose of it down the drain or in regular trash. Collect all waste in clearly labeled, sealed containers.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. SRI-31142 | DAT inhibitor | Probechem Biochemicals [probechem.com]
- 3. images.thdstatic.com [images.thdstatic.com]

- 4. [datasheets.scbt.com](https://datasheets.scbt.com) [[datasheets.scbt.com](https://datasheets.scbt.com)]
- 5. [images.thdstatic.com](https://images.thdstatic.com) [[images.thdstatic.com](https://images.thdstatic.com)]
- To cite this document: BenchChem. [Essential Safety and Operational Protocols for Handling SRI-31142]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15616481#personal-protective-equipment-for-handling-sri-31142>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)